

Safe Handling of Orteronel: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Orteronel

Cat. No.: B1684507

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Orteronel** (TAK-700). The following procedural guidance is designed to ensure a safe laboratory environment by outlining proper handling, personal protective equipment (PPE), and disposal protocols.

Hazard Identification and Summary

Orteronel is a potent, nonsteroidal, and selective inhibitor of the enzyme CYP17A1, which is critical for androgen biosynthesis.[1][2] Due to its potent biological activity and classification, it must be handled as a hazardous substance.

According to its Safety Data Sheet (SDS), **Orteronel** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[3]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[3]

Occupational exposure to potent compounds like **Orteronel** can occur through skin contact, inhalation of aerosols or particles, and ingestion.[4] Therefore, stringent adherence to safety protocols is mandatory to minimize exposure.[5]

Quantitative Data for Orteronel

The following table summarizes key quantitative properties of **Orteronel**.

Property	Value	Reference(s)
Molecular Weight	307.35 g/mol	[3][6]
CAS Number	566939-85-3	[3]
Mechanism of Action	Selective CYP17A1 (17,20-lyase) Inhibitor	[1][6]
IC ₅₀ (Human 17,20-lyase)	38 nM	[6]
IC ₅₀ (Rat 17,20-lyase)	54 nM	[6]
Solubility	~61 mg/mL in fresh DMSO	[6]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A universal precautions approach should be adopted for handling **Orteronel**.^[5] The following PPE is required to create a barrier between the handler and the hazardous material.^[7]

Required Personal Protective Equipment

PPE Item	Specification	Reference(s)
Gloves	Double chemotherapy-tested gloves are required. The outer glove should be worn over the gown cuff and changed every 30-60 minutes or immediately upon contamination.	[8][9]
Gown	A disposable, solid-front gown demonstrated to be resistant to hazardous drugs. Must be changed every 2-3 hours or immediately if contaminated.	[4][8][9]
Eye/Face Protection	ANSI-rated safety goggles with side shields. A full face shield should be worn over goggles if there is a risk of splashes.	[3][4]
Respiratory Protection	For handling the solid/powder form or when aerosols may be generated, an N95 respirator or higher is mandatory. All such work must be performed in a ventilated cabinet.	[4][7]

Step-by-Step Handling Procedures

- Preparation and Area Designation:
 - Designate a specific area for handling **Orteronel**, such as a chemical fume hood or a Class II Biological Safety Cabinet (BSC).[9]
 - Ensure an eye-wash station and safety shower are accessible.[3]
 - Post signs indicating that a hazardous drug is in use.
 - Assemble all necessary materials and a spill kit before beginning work.[9]

- Working with Solid **Orteronel** (Weighing/Compounding):
 - All work with **Orteronel** powder must be conducted within a certified chemical fume hood or other ventilated containment device to prevent inhalation of particles.[\[3\]](#)[\[9\]](#)
 - Wear full PPE, including double gloves, a protective gown, eye protection, and an N95 respirator.
 - Use a plastic-backed absorbent pad on the work surface to contain any minor spills.
 - After weighing, decontaminate the exterior of the primary container before removing it from the containment area.
- Working with **Orteronel** in Solution:
 - Full PPE (double gloves, gown, eye protection) is required.
 - Conduct all transfers and dilutions within a fume hood or BSC to minimize aerosol exposure.
- Post-Handling Decontamination:
 - Wipe down all work surfaces in the containment area with an appropriate deactivating agent or a sequence of detergents, followed by water.
 - Carefully doff PPE, removing the outer gloves first, followed by the gown and then the inner gloves, to avoid contaminating skin.
 - Dispose of all contaminated disposable items as trace chemotherapy waste.[\[10\]](#)
 - Wash hands thoroughly with soap and water after completing work and removing PPE.[\[11\]](#)

Storage Requirements

- Store **Orteronel** in a tightly sealed, clearly labeled container.[\[3\]](#)
- Keep in a cool, well-ventilated, and designated area away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[3\]](#)[\[11\]](#)

- Recommended storage temperatures are -20°C for the powder and -80°C for solutions in solvent.[3]

Disposal Plan: Managing Orteronel Waste

Proper segregation and disposal of hazardous drug waste are critical to prevent environmental contamination and accidental exposure.[3][10] **Orteronel** waste must be segregated from all other laboratory waste streams.[10]

Waste Type	Description	Disposal Container	Reference(s)
Trace Contaminated Waste	"RCRA empty" containers, used PPE (gloves, gowns), absorbent pads, and other disposable items with minimal residual contamination.	Yellow trace chemotherapy waste container, clearly labeled for incineration.	[10][12]
Bulk Hazardous Waste	Unused or expired Orteronel, partially filled vials or syringes, and materials used to clean up a major spill (visibly contaminated items).	Black RCRA hazardous waste container, clearly labeled with a hazardous waste label. Do not mix with other chemical wastes.	[10][12]
Contaminated Sharps	Needles and syringes used for preparing or administering Orteronel.	Yellow chemotherapy sharps container. Syringes containing more than trace amounts must be disposed of as bulk hazardous waste.	[9][10]

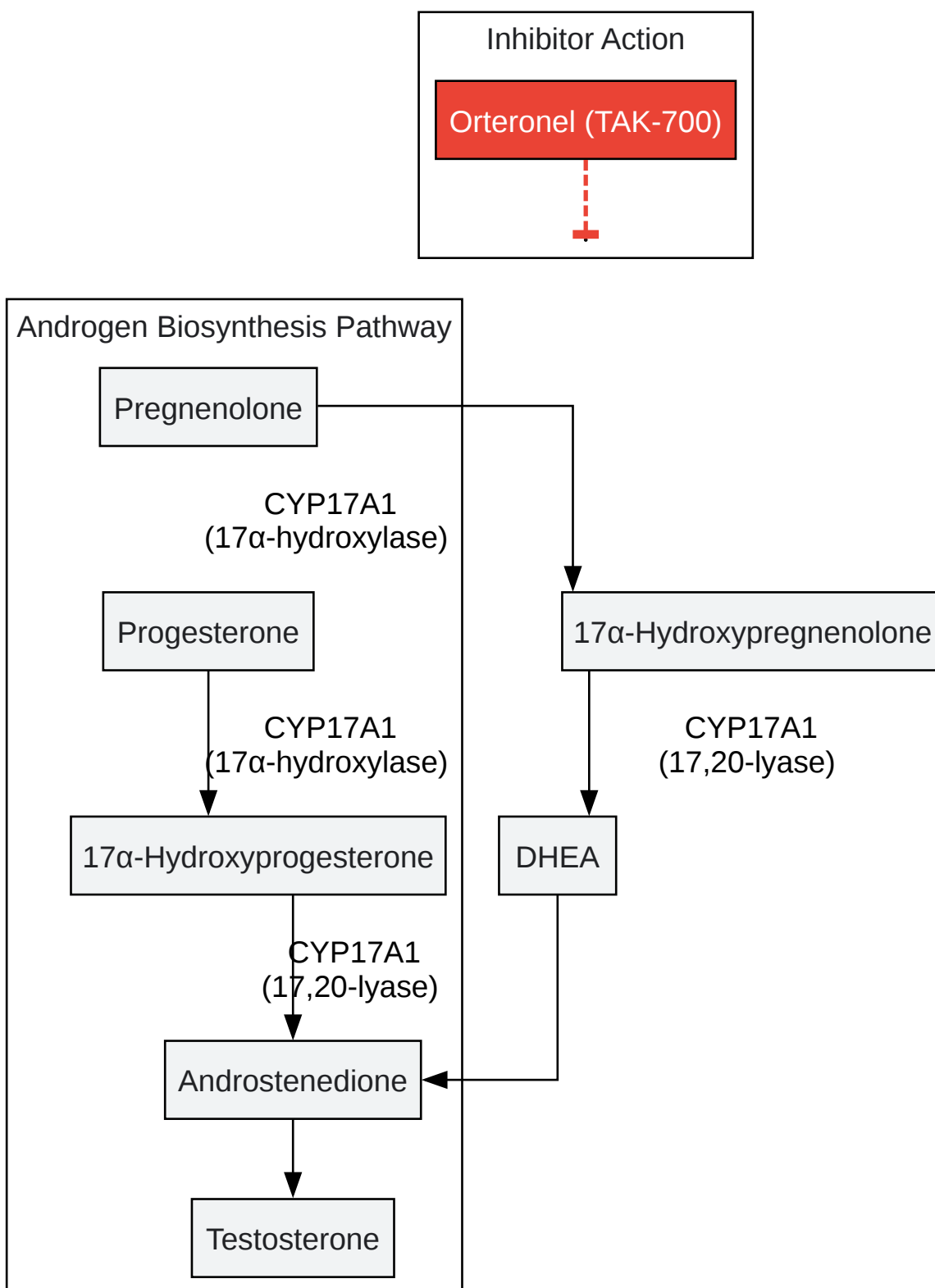
Disposal Procedure:

- Segregate waste at the point of generation.
- Ensure all waste containers are properly labeled, kept closed, and stored in a secure secondary containment area.
- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department for disposal at an approved hazardous waste facility.[3]

Experimental Protocols and Visualizations

Mechanism of Action: Androgen Biosynthesis Inhibition

Orteronel is a selective inhibitor of CYP17A1, an enzyme essential for the production of androgens like testosterone.[1] It specifically targets the 17,20-lyase activity of the enzyme, which is a critical step in converting pregnenolone and progesterone into the androgen precursors DHEA and androstenedione.[1][2] By blocking this pathway, **Orteronel** effectively reduces the circulating levels of androgens that can fuel the growth of certain cancers.



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References

- 1. Orteronel - Wikipedia [en.wikipedia.org]
- 2. Orteronel for the treatment of prostate cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Orteronel|566939-85-3|MSDS [dcchemicals.com]
- 4. apps.worcsacute.nhs.uk [apps.worcsacute.nhs.uk]
- 5. mtpinnacle.com [mtpinnacle.com]
- 6. selleckchem.com [selleckchem.com]
- 7. gerpac.eu [gerpac.eu]
- 8. pogo.ca [pogo.ca]
- 9. ehs.washington.edu [ehs.washington.edu]
- 10. web.uri.edu [web.uri.edu]
- 11. biocrick.com [biocrick.com]
- 12. danielshealth.com [danielshealth.com]
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